

# A Comprehensive Technical Guide to C12-15 Alkyl Benzoate

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## Compound of Interest

Compound Name:	Finsolv TN
CAS No.:	74565-11-0
Cat. No.:	B12644890

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## Introduction

C12-15 Alkyl Benzoate is a versatile synthetic ester that serves as a key excipient in a wide array of pharmaceutical and cosmetic formulations. It is the ester of benzoic acid and a mixture of synthetic, long-chain alcohols with carbon chain lengths ranging from 12 to 15.[1][2] This clear, virtually odorless liquid is valued for its emollient, solubilizing, and texture-enhancing properties.[3][4][5] In drug development, its ability to dissolve active pharmaceutical ingredients (APIs), particularly sunscreen agents, makes it an invaluable component in topical and transdermal delivery systems.[4][6] This technical guide provides an in-depth overview of C12-15 Alkyl Benzoate, including its chemical identity, physical properties, synthesis, and analytical characterization.

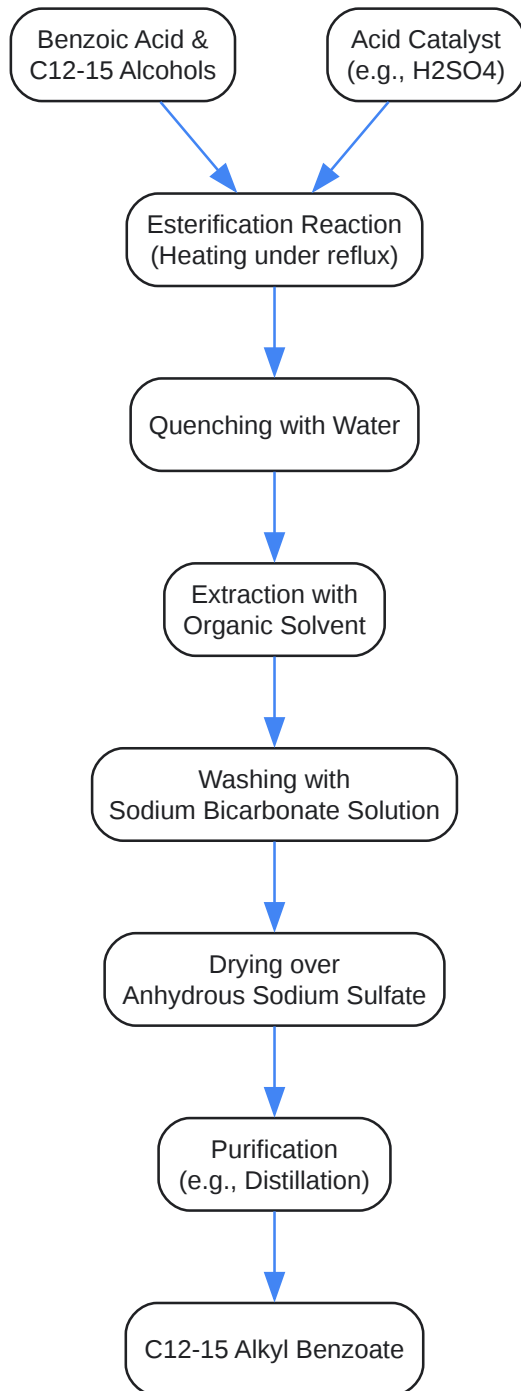
## Chemical Identity and Structure

The International Nomenclature of Cosmetic Ingredients (INCI) name for this compound is C12-15 Alkyl Benzoate.[3][7] It is a complex mixture of benzoic acid esters, not a single chemical entity.[1]

- Chemical Name: Benzoic acid, C12-15-alkyl esters[6][8]
- CAS Number: 68411-27-8[6][7][8]
- EINECS/ELINCS Number: 270-112-4[6][8]
- Average Molecular Formula: C<sub>20</sub>H<sub>32</sub>O<sub>2</sub> (This is an average representation)
- Average Molecular Weight: Approximately 304.47 g/mol

The generalized chemical structure of C12-15 Alkyl Benzoate is depicted below. The "R" group represents a linear or branched alkyl chain containing 12 to 15 carbon atoms.

## Synthesis Workflow of C12-15 Alkyl Benzoate



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